

Application Note: 2-Cyclopropoxy-3-fluoropyridine in Kinase Inhibitor Design

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Compound of Interest

Compound Name: 2-Cyclopropoxy-3-fluoropyridine

Cat. No.: B13008836

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Executive Summary

The **2-cyclopropoxy-3-fluoropyridine** moiety represents a "privileged scaffold" in modern kinase inhibitor discovery.^{[1][2]} It addresses two critical failure modes in lead optimization: metabolic liability of alkoxy chains and sub-optimal hydrophobic filling.^{[1][2]} This guide details the physicochemical rationale for this building block, provides optimized protocols for its synthesis and incorporation via Suzuki-Miyaura coupling, and analyzes its structural utility in targets such as c-Met, TGF- β RII, and PRMT5.^{[1][2]}

Key Advantages^{[1][2]}

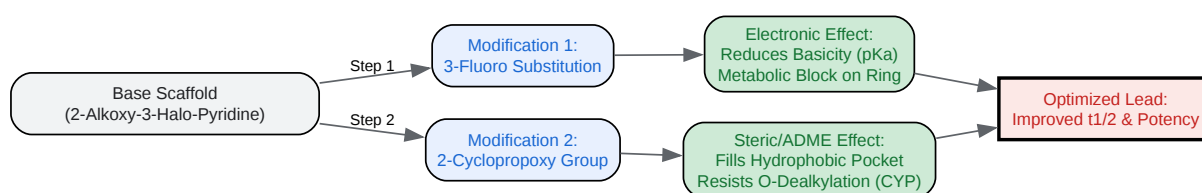
- **Metabolic Shielding:** The cyclopropyl group resists CYP450-mediated metabolism. Dealkylation is significantly better than ethyl or isopropyl ethers due to the higher C-H bond dissociation energy of the strained ring.^[2]
- **Conformational Locking:** The 3-fluoro substituent exerts a dipole-dipole repulsion with the ring nitrogen and the ether oxygen, pre-organizing the molecule into a planar bioactive conformation.^{[1][2]}

- **Electronic Tuning:** The fluorine atom lowers the pKa of the pyridine nitrogen, modulating hydrogen bond acceptor capability in the hinge region.

Chemical Rationale & SAR Logic

The transition from a standard 2-methoxy-3-chloropyridine to a **2-cyclopropoxy-3-fluoropyridine** is a classic multiparameter optimization (MPO) strategy.^{[1][2]}

Structural Activity Relationship (SAR) Visualization^[2]



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Figure 1: SAR optimization logic transforming a generic pyridine scaffold into the metabolically stable 2-cyclopropoxy-3-fluoro derivative.

Experimental Protocols

Protocol A: Synthesis of 2-Cyclopropoxy-3-fluoropyridine Building Block

Objective: To synthesize the core intermediate via Nucleophilic Aromatic Substitution (SNAr).

Target: **2-Cyclopropoxy-3-fluoropyridine** (or its 4/5-bromo/iodo derivatives for coupling).

Reagents:

- Substrate: 2,3-Difluoropyridine (1.0 equiv) [CAS: 1513-66-2]^{[1][2]}
- Nucleophile: Cyclopropanol (1.2 equiv) [CAS: 16545-68-9]^{[1][2]}
- Base: Sodium Hydride (NaH), 60% dispersion in oil (1.5 equiv) or Cs₂CO₃ (2.0 equiv)^[2]

- Solvent: Anhydrous DMF or DMSO[1][2]
- Temperature: 0°C to Room Temperature (RT)

Step-by-Step Procedure:

- Preparation of Alkoxide:
 - In a flame-dried round-bottom flask under Argon, suspend NaH (1.5 equiv) in anhydrous DMF (0.5 M concentration relative to substrate).
 - Cool to 0°C in an ice bath.[2]
 - Add Cyclopropanol (1.2 equiv) dropwise.[2] Caution: Hydrogen gas evolution.[1][2]
 - Stir at 0°C for 30 minutes until gas evolution ceases and a clear solution/suspension forms.
- SNAr Reaction:
 - Add 2,3-Difluoropyridine (1.0 equiv) dropwise to the alkoxide solution at 0°C.
 - Note: The reaction is regioselective for the 2-position due to the activating effect of the ring nitrogen.[1][2]
 - Allow the mixture to warm to RT and stir for 4–6 hours. Monitor by TLC/LCMS (Target Mass: ~153.15 Da).[2]
- Workup:
 - Quench carefully with saturated NH₄Cl solution.[1][2]
 - Extract 3x with Ethyl Acetate (EtOAc).[2]
 - Wash combined organics with water (2x) and brine (1x) to remove DMF.[2]
 - Dry over Na₂SO₄, filter, and concentrate[1][2]
- Purification:

- Purify via silica gel flash chromatography (Gradient: 0-10% EtOAc in Hexanes).[1][2]
- Yield Expectation: 75–85%.[1][2]

Protocol B: Suzuki-Miyaura Cross-Coupling

Objective: To couple the halogenated building block (e.g., 4-bromo-**2-cyclopropoxy-3-fluoropyridine**) to a kinase core scaffold (aryl boronate).[1][2]

Reagents:

- Halide: 4-Bromo-**2-cyclopropoxy-3-fluoropyridine** (1.0 equiv)[1][2]
- Boronate: Aryl/Heteroaryl Boronic Acid Pinacol Ester (1.2 equiv)[2]
- Catalyst: Pd(dppf)Cl₂[2]·CH₂Cl₂ (0.05 equiv) or Pd(PPh₃)₄[2]
- Base: K₂CO₃ (2.0 M aq.[2] solution, 3.0 equiv)
- Solvent: 1,4-Dioxane (degassed)[1][2]

Step-by-Step Procedure:

- Setup:
 - Charge a microwave vial or pressure tube with the Halide (1.0 equiv), Boronate (1.2 equiv), and Catalyst (5 mol%).[2]
 - Seal the vial and purge with Nitrogen/Argon for 5 minutes.[2]
- Solvent Addition:
 - Add degassed 1,4-Dioxane (0.1 M) and 2.0 M aqueous K₂CO₃ (3.0 equiv).
- Reaction:
 - Heat to 90°C (oil bath) or 100°C (Microwave) for 1–2 hours.
 - Checkpoint: LCMS should show full consumption of the bromide.

- Isolation:
 - Dilute with EtOAc, filter through a pad of Celite.[1][2]
 - Wash with brine, dry over MgSO₄, and concentrate.[1][2]
 - Purify via Reverse Phase HPLC (Water/Acetonitrile + 0.1% Formic Acid) if the product is polar/basic.[2]

Case Studies & Applications

Case Study 1: TGF-βRII Inhibition

Research into selective TGF-βRII inhibitors has utilized the 2-cyclopropoxy-pyridine motif to achieve selectivity over the closely related ACVR2A kinase.[1][2] The cyclopropyl group fills a distinct hydrophobic pocket near the gatekeeper residue, while the nitrogen of the pyridine ring interacts with the hinge region.

- Reference Compound: Analogues of GW788388.
- Outcome: The 2-cyclopropoxy derivative showed a >200-fold boost in potency compared to the methoxy analog due to entropic benefits of the rigid cyclopropyl ring.[1][2]

Case Study 2: PRMT5 Inhibitors (MTA-Cooperative)

While primarily benzene-based, recent PRMT5 inhibitors (e.g., MRTX1719 analogs) utilize a 2-cyclopropoxy-3-fluoro-phenyl fragment.[1][2] The fluorine atom is critical here; it points toward Leu312, creating a specific electrostatic interaction that improves selectivity for the MTA-bound state of the enzyme.[1][2]

- Translation to Pyridines: The **2-cyclopropoxy-3-fluoropyridine** is a direct bioisostere for this fragment, offering improved solubility and a lower LogD compared to the phenyl analog.
[1][2]

Physicochemical Property Comparison

Property	2-Methoxy-3-F-Pyridine	2-Isopropoxy-3-F-Pyridine	2-Cyclopropoxy-3-F-Pyridine
LogP (Calc)	~1.2	~2.1	~1.8
Metabolic Stability	Low (O-demethylation)	Medium (Hydroxylation)	High (Resists CYP oxidation)
Conformation	Flexible (Rotatable)	Flexible	Rigid (Restricted Rotation)
H-Bond Acceptor	Strong	Medium	Tuned (F reduces N basicity)

Safety & Handling

- Cyclopropanol: Flammable and volatile.[1][2] Handle in a fume hood.
- Fluorinated Pyridines: often skin irritants and potential sensitizers.[1][2] Wear double nitrile gloves.[1][2]
- Waste Disposal: Segregate halogenated organic waste.

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